

JAK1/TYK2-IN-3 solubility and preparation for in vitro assays

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Compound of Interest

Compound Name: JAK1/TYK2-IN-3

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Application Notes and Protocols for JAK1/TYK2-IN-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

JAK1/TYK2-IN-3 is a potent and selective dual inhibitor of Janus kinase 1 (JAK1) and Tyrosine kinase 2 (TYK2). These kinases are integral components of the JAK-STAT signaling pathway, which plays a critical role in the immune response by transducing signals for numerous cytokines and growth factors. Dysregulation of this pathway is implicated in various autoimmune and inflammatory diseases. **JAK1/TYK2-IN-3** offers a valuable tool for studying the roles of JAK1 and TYK2 in these pathological processes and for the development of novel therapeutics. This document provides detailed information on the solubility of **JAK1/TYK2-IN-3** and protocols for its preparation in in vitro assays.

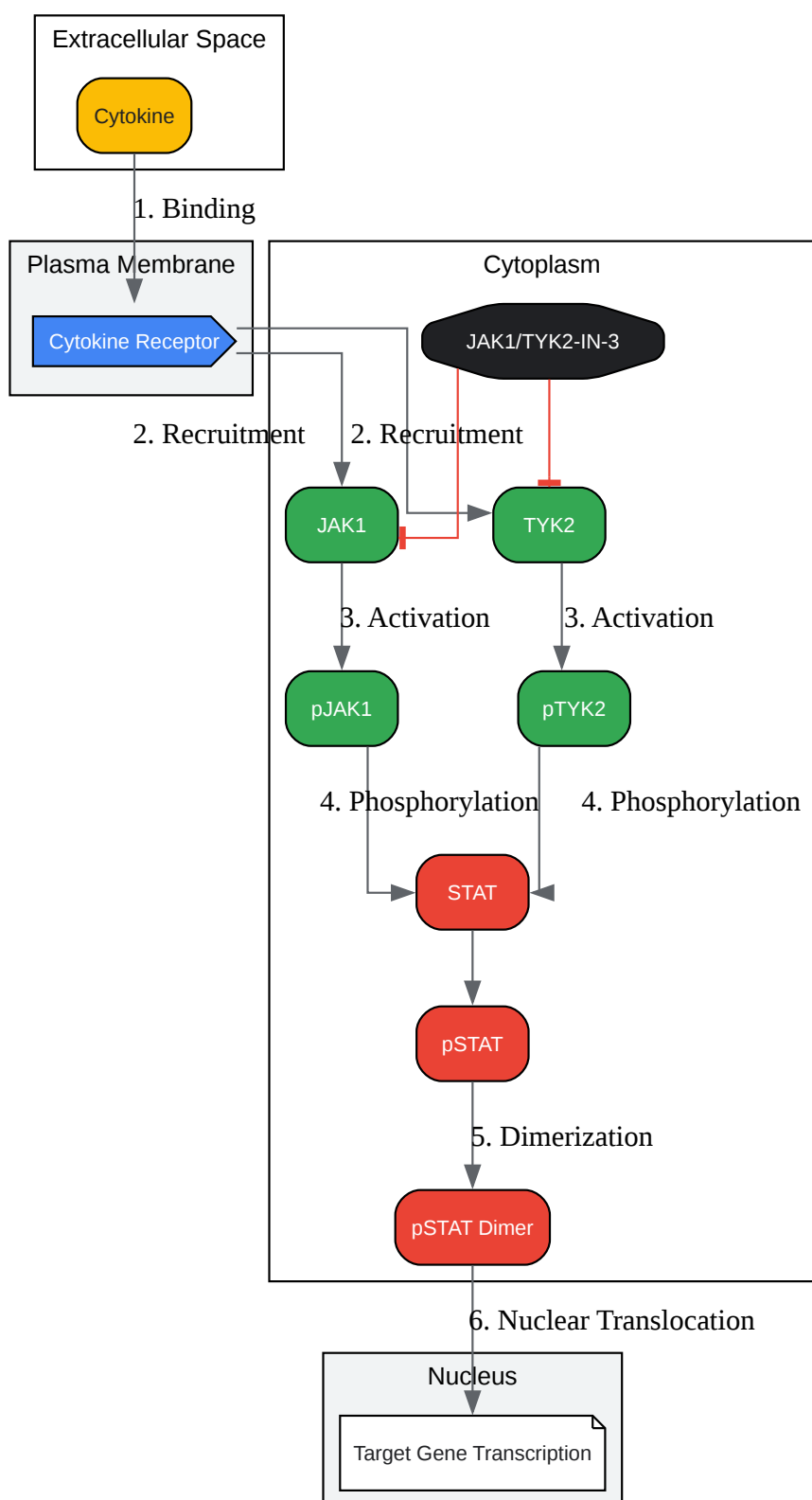
Data Presentation

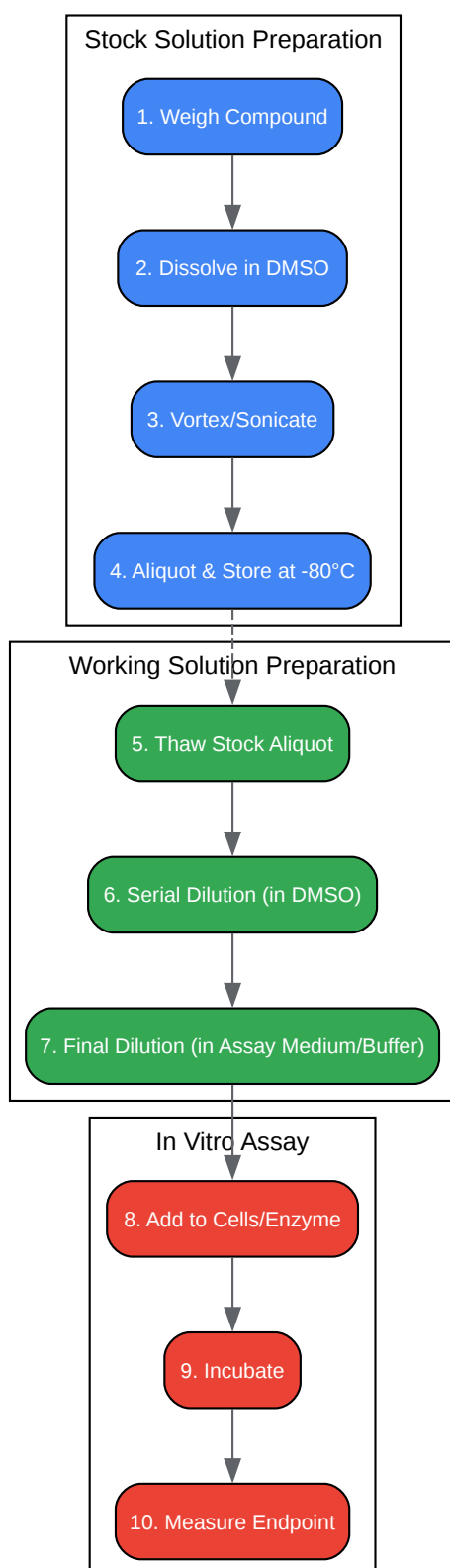
The following table summarizes the key quantitative data for **JAK1/TYK2-IN-3**.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₁ F ₂ N ₇ O	[1]
Molecular Weight	377.39 g/mol	[1]
IC ₅₀ for TYK2	6 nM	[2]
IC ₅₀ for JAK1	37 nM	[2]
IC ₅₀ for JAK2	140 nM	[2]
IC ₅₀ for JAK3	362 nM	[2]
Solubility in DMSO	≥ 10 mM	[1]

Signaling Pathway

The JAK-STAT signaling cascade is initiated by the binding of cytokines to their specific receptors, leading to the activation of associated JAKs.[3] Activated JAKs then phosphorylate the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins.[4] Once docked, STATs are phosphorylated by the JAKs, dimerize, and translocate to the nucleus to regulate gene transcription.[5][6] JAK1 and TYK2 are key mediators in the signaling of several pro-inflammatory cytokines, including interferons and interleukins.[7]





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